

Application Note: Quantitative Analysis of 2-(3-Bromophenoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(3-Bromophenoxy)acetic acid

Cat. No.: B157064

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Abstract

This application note details robust and sensitive analytical methodologies for the quantification of **2-(3-Bromophenoxy)acetic acid**, a compound of interest in pharmaceutical research and development. Given the absence of a standardized, published method for this specific analyte, we present two well-established analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). These protocols have been developed by adapting established methods for structurally related bromophenolic and haloacetic acid compounds. This document provides comprehensive experimental protocols, expected performance characteristics, and visual workflows to guide researchers in implementing these analytical methods.

Introduction

2-(3-Bromophenoxy)acetic acid is a synthetic organic compound with potential applications in medicinal chemistry and drug discovery. Accurate and precise quantification of this molecule is crucial for pharmacokinetic studies, formulation development, and quality control. This note provides detailed protocols for two common analytical platforms, HPLC-UV for routine analysis and LC-MS/MS for high-sensitivity applications.

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

HPLC-UV is a widely accessible and reliable technique for the quantification of chromophoric compounds like **2-(3-Bromophenoxy)acetic acid**. The following protocol is based on methodologies for similar aromatic carboxylic acids.

Experimental Protocol: HPLC-UV

2.1.1. Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-(3-Bromophenoxy)acetic acid** reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL.
- Sample Preparation: Dissolve the sample containing **2-(3-Bromophenoxy)acetic acid** in the mobile phase to an expected concentration within the calibration range. Filter the final solution through a 0.45 μ m syringe filter prior to injection.

2.1.2. HPLC-UV Instrumentation and Conditions

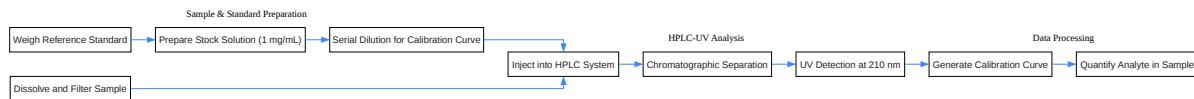
Parameter	Condition
HPLC System	Agilent 1100 Series or equivalent
Column	Phenomenex Luna C8(2) (150 mm x 2.0 mm, 3 μ m)
Mobile Phase A	0.05% Trifluoroacetic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 30% B; 2-15 min: 30-70% B; 15-18 min: 70% B; 18-20 min: 30% B
Flow Rate	0.3 mL/min
Column Temperature	30°C
Injection Volume	10 μ L
UV Detector	Diode Array Detector (DAD)
Detection Wavelength	210 nm

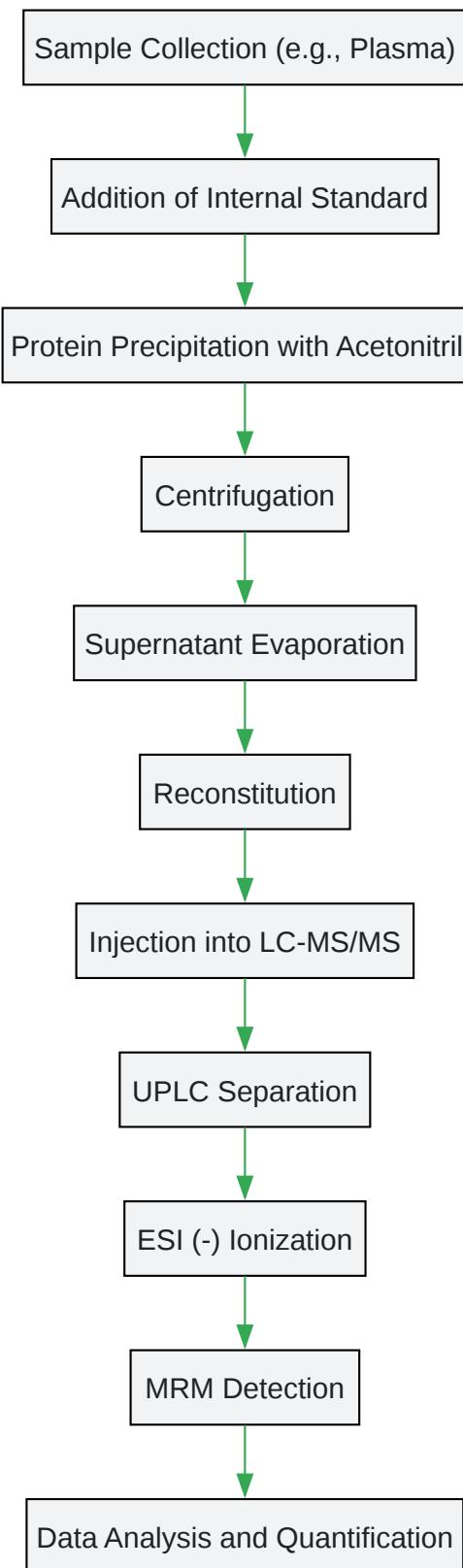
Data Presentation: HPLC-UV Method Performance

The following table summarizes the expected performance characteristics of the proposed HPLC-UV method, based on validation data for similar compounds.[\[1\]](#)[\[2\]](#)

Parameter	Expected Value
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$
Intra-day Precision (%RSD)	$\leq 5\%$
Inter-day Precision (%RSD)	$\leq 6\%$
Accuracy (Recovery %)	95 - 105%

Visualization: HPLC-UV Experimental Workflow



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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
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